

Polysucrose 400: A Comprehensive Technical Guide to its Aliases, Properties, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Polysucrose 400

Cat. No.: B599322

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This in-depth technical guide provides a comprehensive overview of **Polysucrose 400**, a synthetic polymer widely utilized in scientific research. This document will delve into its alternative names and synonyms found in scientific literature, present its key physicochemical properties in a structured format, and provide detailed experimental protocols for its primary applications. Furthermore, this guide includes visual representations of key processes and relationships to facilitate a deeper understanding of its utility.

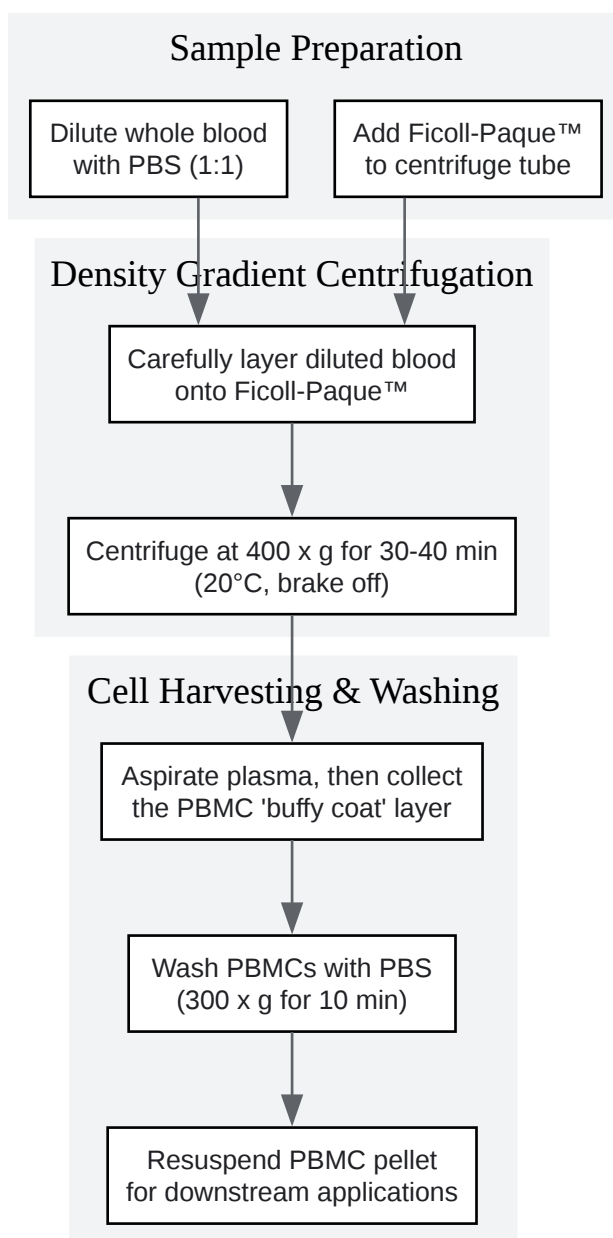
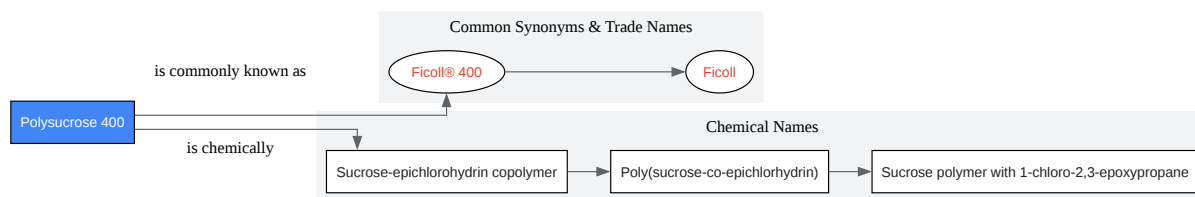
Nomenclature: Unraveling the Synonyms of Polysucrose 400

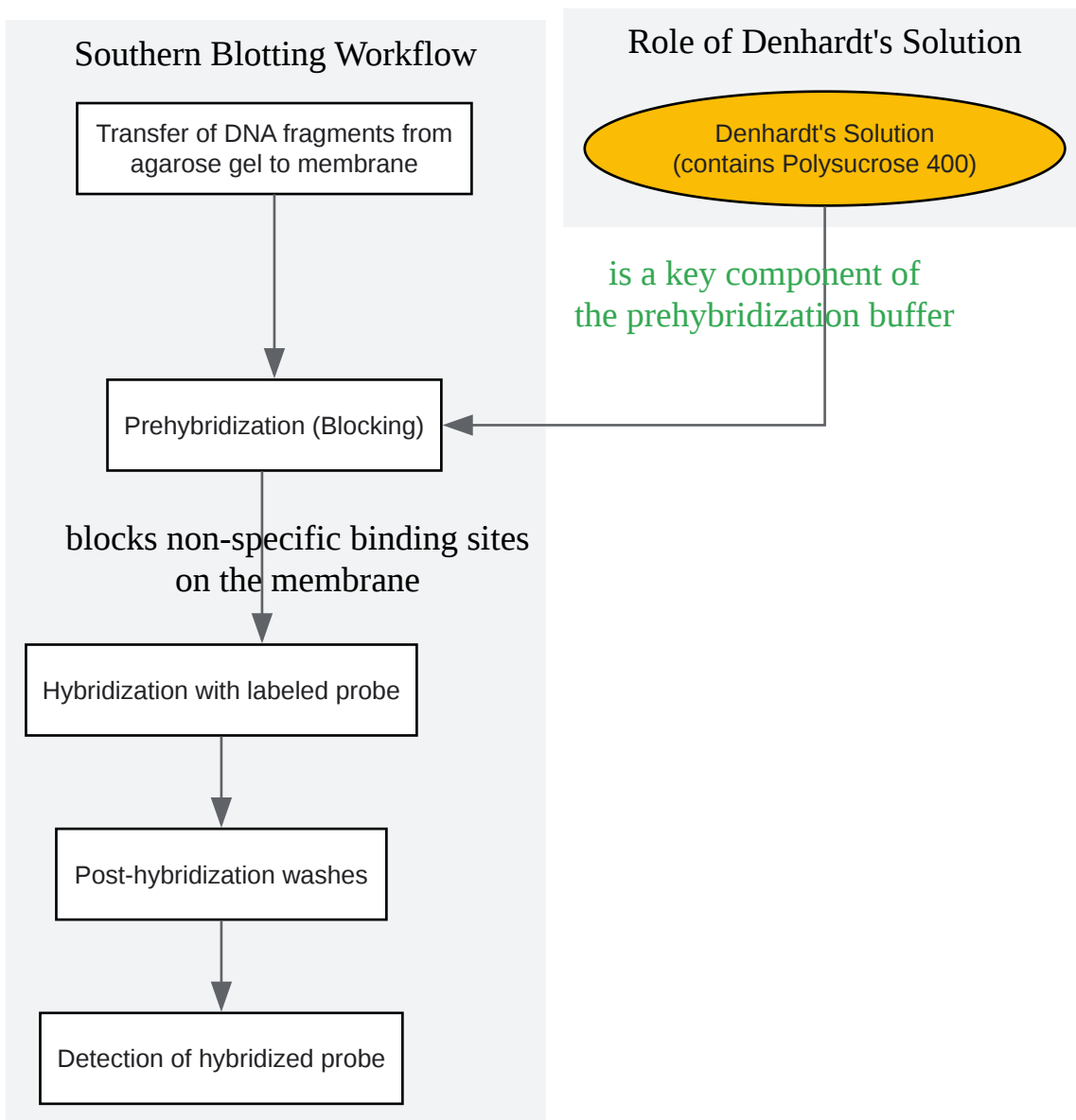
In scientific literature and commercial products, **Polysucrose 400** is identified by several names. Understanding these synonyms is crucial for comprehensive literature searches and product sourcing. The primary identifier for this compound is its CAS (Chemical Abstracts Service) number: 26873-85-8.^{[1][2][3]}

The most common trade name for **Polysucrose 400** is Ficoll® 400.^{[1][3][4]} "Ficoll" is a registered trademark, and many laboratory protocols and publications use this name interchangeably with **Polysucrose 400**.^[5] Chemically, it is a synthetic, high-molecular-weight polymer created by the copolymerization of sucrose and epichlorohydrin.^{[6][7][8]} This leads to its more descriptive chemical names:

- Sucrose-epichlorohydrin copolymer[1][4]
- Poly(sucrose-co-epichlorohydrin)[1][4]
- Sucrose polymer with 1-chloro-2,3-epoxypropane[1][4]

The "400" in its name refers to its average molecular weight of approximately 400,000 g/mol .
[3][9]





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References

- 1. carlroth.com [carlroth.com]
- 2. static.miltenyibiotec.com [static.miltenyibiotec.com]
- 3. Recommended Standard Method for Isolating Mononuclear Cells [sigmaaldrich.com]
- 4. kumc.edu [kumc.edu]
- 5. mpbio.com [mpbio.com]
- 6. inmuno-oncologia.ciberonc.es [inmuno-oncologia.ciberonc.es]
- 7. How do you isolate PBMCs from blood? [synapse.patsnap.com]
- 8. researchgate.net [researchgate.net]
- 9. reprocell.com [reprocell.com]
- To cite this document: BenchChem. [Polysucrose 400: A Comprehensive Technical Guide to its Aliases, Properties, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b599322#alternative-names-and-synonyms-for-polysucrose-400-in-scientific-literature]

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